

PF-06649298 plasma glucose reduction protocol

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Compound Focus: PF-06649298

Cat. No.: S539207

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The table below summarizes the key biochemical and pharmacological characteristics of **PF-06649298**.

Property	Description
Molecular Target	Sodium-coupled citrate transporter (NaCT or SLC13A5) [1]
Primary Mechanism	Inhibits citrate transport into cells, potentially acting as a competitive substrate and/or state-dependent allosteric inhibitor [2] [3]
Key In Vitro Activity	IC50 of 16.2 μ M in human hepatocytes; high selectivity over related transporters NaDC1 and NaDC3 [4] [1]
Key In Vivo Effect	Reversed glucose intolerance in high-fat diet (HFD) mice [1]

Detailed Experimental Protocols

In Vitro Citrate Uptake Assay

This protocol measures the direct inhibitory effect of **PF-06649298** on NaCT-mediated citrate uptake in cells [4] [1].

- **Cell Models:** HEK-293 cells stably overexpressing human NaCT (HEKNaCT), cryopreserved human hepatocytes, or mouse hepatocytes [4].
- **Compound Preparation:** Prepare a stock solution of **PF-06649298** in DMSO. Serially dilute the compound in the assay buffer to create a concentration range (e.g., 0-100 μ M) [1].
- **Assay Procedure:**
 - Pre-incubate cells with the compound or vehicle control for 30 minutes [1].
 - Expose cells to a solution containing radiolabeled (e.g., 14 C) or fluorescently labeled citrate.
 - Incubate for a defined period to allow for citrate uptake.
 - Terminate the uptake reaction by washing cells with ice-cold buffer to remove extracellular citrate.
 - Lyse cells and quantify the intracellular citrate using a scintillation counter or other appropriate detector [4].
- **Data Analysis:** Calculate the percentage inhibition of citrate uptake at each compound concentration relative to the vehicle control. Fit the data to a dose-response model to determine the IC50 value [4].

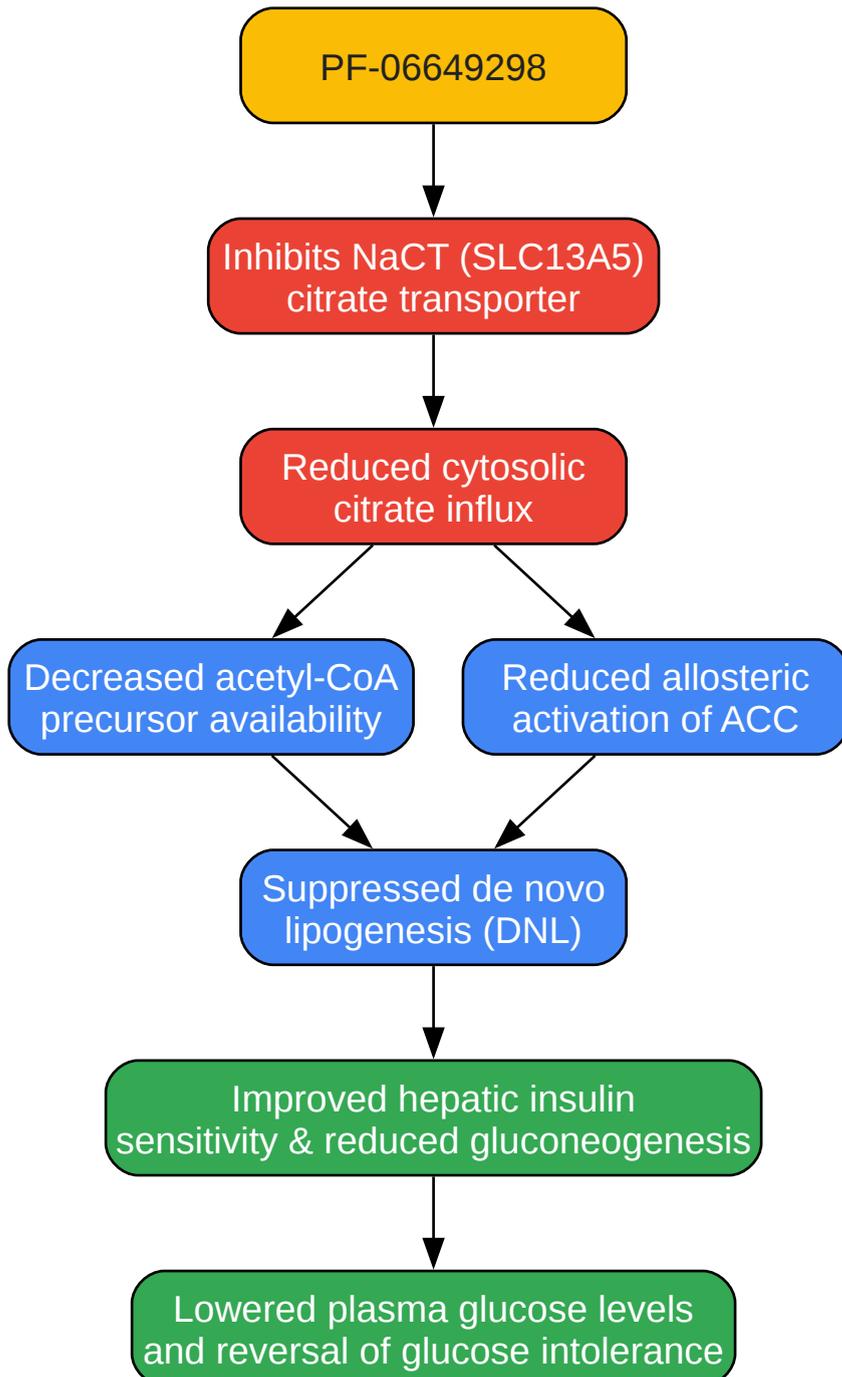
In Vivo Efficacy Study in HFD Mice

This protocol evaluates the effect of **PF-06649298** on improving glucose metabolism in a diet-induced obesity model [1].

- **Animal Model:** Mice fed a high-fat diet (HFD) to induce obesity and glucose intolerance.
- **Dosing Formulation:**
 - For oral gavage, **PF-06649298** can be suspended in a 0.5% carboxymethyl cellulose sodium (CMC-Na) solution [1].
 - The compound can also be formulated for injection using a mixture of DMSO, Tween 80, and saline (10:5:85 ratio) [1].
- **Dosing Regimen:**
 - **Dose:** 250 mg/kg [1].
 - **Frequency:** Administered orally, twice daily [1].
 - **Duration:** 21 days [1].
- **Endpoint Measurements:**
 - **Glucose Tolerance Test (GTT):** After a fasting period, administer a glucose bolus to mice. Measure blood glucose levels at regular intervals (e.g., 0, 15, 30, 60, 90, and 120 minutes) to assess glucose clearance [1].
 - **Biochemical Analysis:** Collect plasma and liver tissue at the end of the study to measure triglycerides, diglycerides, and other relevant metabolites [1].

Mechanism of Action and Metabolic Pathway

PF-06649298 exerts its effects by inhibiting the NaCT transporter, which initiates a cascade of metabolic changes. The diagram below illustrates the proposed pathway through which inhibition of citrate transport leads to reduced plasma glucose.



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The molecular mechanism of **PF-06649298** is an area of active research with evidence supporting two potential models:

- **Substrate Competition:** Due to its dicarboxylate structure, **PF-06649298** is proposed to bind competitively at the citrate-binding site of NaCT, preventing citrate from entering the cell [4] [3].
- **Allosteric Inhibition:** Electrophysiological studies suggest **PF-06649298** may be a weak substrate that inhibits NaCT in a state-dependent, allosteric manner, potentially by binding to an intracellular site and arresting the transporter's conformational cycle [2] [3].

Important Considerations for Protocol Design

- **Species Differences:** Be aware of significant species-specific differences in NaCT. The human transporter has a lower affinity but higher capacity for citrate compared to the rodent transporter [2]. This can impact the translatability of results from rodent models to human physiology.
- **Selectivity:** **PF-06649298** shows high selectivity for NaCT over the related transporters NaDC1 and NaDC3 [4]. This is a key advantage for its use as a tool compound to delineate the specific role of NaCT.
- **Cellular Context:** The inhibitory potency (IC50) of **PF-06649298** varies depending on the cell type used (e.g., 0.41 μ M in overexpressing HEK-293 cells vs. 16.2 μ M in human hepatocytes) [4]. This highlights the importance of the cellular environment and suggests that results from engineered cell lines should be confirmed in more physiologically relevant models.

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